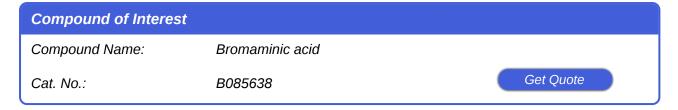


An In-depth Technical Guide to the Safety and Handling of Bromaminic Acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological properties of **Bromaminic acid** (CAS: 116-81-4), intended for laboratory and research professionals. Due to significant gaps in publicly available quantitative toxicity data, a precautionary approach is strongly advised when handling this compound.

Chemical Identification and Physical Properties

Bromaminic acid, also known as 1-Amino-4-bromoanthraquinone-2-sulfonic acid, is a red, crystalline solid primarily used as an intermediate in the synthesis of anthraquinone dyes.[1][2]

Table 1: Physical and Chemical Properties of Bromaminic Acid



Property	Value	Source(s)
CAS Number	116-81-4	[3][4]
Molecular Formula	C14H8BrNO5S	[1][3]
Molecular Weight	382.19 g/mol	[1]
Appearance	Red solid, powder, or needle- like crystals	[1]
Melting Point	~280 °C (536 °F)	[1]
Density (Predicted)	1.908 ± 0.06 g/cm ³	[1]
pKa (Predicted)	-1.56 ± 0.20	[1]
Flash Point	No data available	[4]
Solubility	No data available	
Vapor Pressure	No data available	_
Autoignition Temp.	No data available	

Hazard Identification and Classification

Bromaminic acid is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[4] The primary health concern identified in safety literature is its potential to cause allergic skin reactions.[4]

Table 2: GHS Hazard Classification of Bromaminic Acid

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.	GHS07	Warning

(Source:[3][4])



Toxicological Properties

A thorough review of available safety data reveals a significant lack of quantitative toxicological information for **Bromaminic acid**.

Mechanism of Action: Skin Sensitization The primary toxicological effect of **Bromaminic acid** is skin sensitization, a Type IV delayed hypersensitivity reaction.[3][4] The process, known as an Adverse Outcome Pathway (AOP), involves several key events:

- Skin Penetration: The chemical, acting as a hapten, must penetrate the outer layer of the skin (stratum corneum) to reach the viable epidermis.[5]
- Haptenation: Bromaminic acid, being an electrophilic substance, covalently binds to endogenous skin proteins, forming a hapten-protein complex.[6][7]
- Immune Cell Activation: This new complex is recognized as foreign by epidermal Langerhans cells (a type of dendritic cell).[5] These cells process the antigen and migrate from the epidermis to the draining lymph nodes.[5]
- T-Lymphocyte Proliferation: In the lymph nodes, the Langerhans cells present the antigen to naive T-lymphocytes, stimulating their proliferation and differentiation into allergen-specific memory T-cells.[5][7]

Upon subsequent exposure, these memory T-cells recognize the hapten-protein complex, leading to a more rapid and intense inflammatory response known as allergic contact dermatitis.[7]



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Figure 1: Adverse Outcome Pathway for Skin Sensitization.



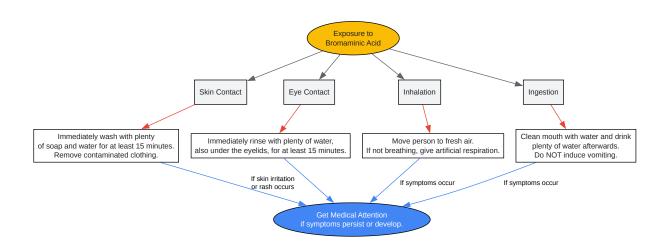
Table 3: Summary of Toxicological Data for Bromaminic Acid

Endpoint	Result / Finding	Source(s)
Acute Oral Toxicity	No data available	[3][8]
Acute Dermal Toxicity	No data available	[3][8]
Acute Inhalation Toxicity	No data available	[3][8]
Skin Corrosion/Irritation	No data available	[3]
Serious Eye Damage/Irritation	No data available (Note: Sodium salt is classified as Eye Irritant)	[3]
Respiratory Sensitization	No data available	[3]
Skin Sensitization	Positive. Classified as Skin Sensitizer, Category 1. May cause an allergic skin reaction.	[3][4]
Germ Cell Mutagenicity	No data available	[3]
Carcinogenicity	No data available	[3]
Reproductive Toxicity	No data available	[3]
Aquatic Toxicity	No data available	[8]

First Aid Measures

Prompt and appropriate first aid is critical in the event of exposure. Medical attention should be sought if symptoms persist.[4]





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Figure 2: First Aid Decision Tree for **Bromaminic Acid** Exposure.

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[4] Remove and launder contaminated clothing before reuse.[4] If a skin rash or irritation occurs, seek medical advice.[4]
- Eye Contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes.[4] Get medical attention.[4]
- Inhalation: Remove the victim to fresh air.[4] If breathing is difficult or symptoms occur, get medical attention.[4] If the person is not breathing, provide artificial respiration.[4]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[4] Do not induce vomiting. Seek medical attention if symptoms occur.[4]

Handling and Storage

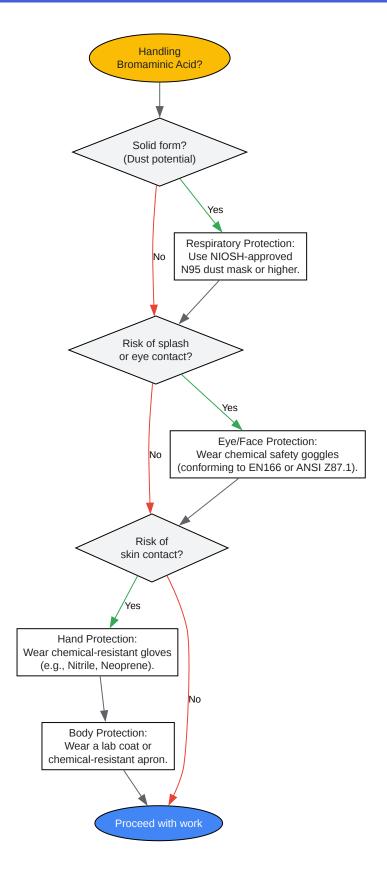


- Safe Handling: Use in a well-ventilated area.[8] Wear appropriate personal protective equipment (see Section 6.0).[8] Avoid contact with skin, eyes, and clothing, and prevent the formation of dust.[4][8] Avoid breathing dust.[4] Contaminated work clothing should not be allowed out of the workplace.[4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][8] Store away from incompatible materials such as strong oxidizing agents.[4]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific task. The following provides general guidance.





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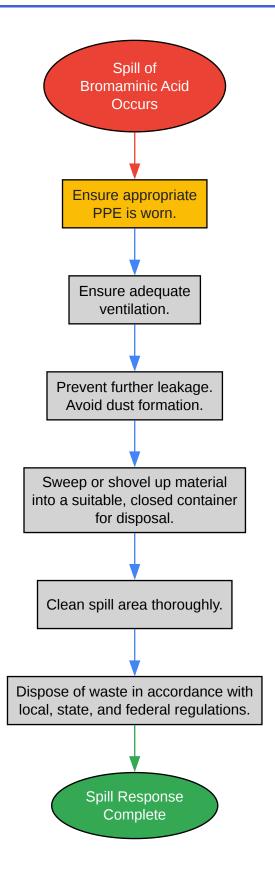
Figure 3: Personal Protective Equipment (PPE) Selection Workflow.



- Eye/Face Protection: Wear appropriate chemical safety goggles that conform to OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin and Body Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing, such as a lab coat, to prevent skin exposure.[4]
- Respiratory Protection: If dust is generated or exposure limits are exceeded, use a NIOSH-approved particulate respirator (e.g., N95 dust mask).

Accidental Release Measures





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Figure 4: General Spill Response Procedure.



- Personal Precautions: Ensure adequate ventilation and wear the proper PPE as outlined in Section 6.0.[3] Avoid creating dust.[3]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[8]
- Containment and Cleanup: Sweep up the spilled material and shovel it into suitable, labeled containers for disposal.[3][4]

Fire Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures appropriate to the local circumstances and surrounding environment, such as water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[3]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Disposal Considerations

Dispose of waste contents and containers in accordance with all local, regional, national, and international regulations.[4] Waste should be sent to an approved waste disposal plant.[4] Do not empty into drains.

Experimental Protocols

The classification of **Bromaminic acid** as a skin sensitizer is determined through standardized assays. While the specific study data for this compound is not publicly available, the methodology follows established guidelines, such as the OECD Test Guideline 429.

Methodology: OECD Test Guideline 429 - Local Lymph Node Assay (LLNA)

The LLNA is the preferred in vivo method for identifying potential skin sensitizers.[9] It offers animal welfare benefits over older guinea pig tests and provides quantitative data.[10]



- Principle: The assay is based on the principle that sensitizing chemicals induce the proliferation of lymphocytes in the lymph nodes draining the site of application.[11][12] This proliferation is measured and is proportional to the potency of the allergen.[10]
- Test Animals: The mouse is the designated species for this test.[11]
- Procedure:
 - A minimum of three concentrations of the test substance (Bromaminic acid) in a suitable vehicle, plus a vehicle-only control group and a positive control group, are prepared.[13]
 - The substance is applied to the dorsal surface of each ear of the test mice for three consecutive days.[11]
 - On day six, the animals are injected with ³H-methyl thymidine, a radiolabel that is incorporated into the DNA of proliferating cells.[13]
 - Several hours later, the animals are euthanized, and the draining auricular lymph nodes are excised.[13]
 - A cell suspension is prepared from the lymph nodes, and the incorporation of the radiolabel is measured via β-scintillation counting, reported as disintegrations per minute (DPM).[13]
- Data Interpretation: The ratio of proliferation in the treated groups to the vehicle control group
 is calculated, yielding a Stimulation Index (SI).[10] A substance is classified as a potential
 skin sensitizer if the SI is three or greater (SI ≥ 3).[11][13]

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